

Cyclopentene Oxide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cyclopentene oxide

Cat. No.: B1362415

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This technical guide provides an in-depth overview of **Cyclopentene Oxide** (CAS Number: 285-67-6), a versatile cyclic ether widely utilized as a reactive intermediate in organic synthesis and polymer chemistry.^[1] Addressed to researchers, scientists, and professionals in drug development, this document details the compound's properties, synthesis and reaction protocols, and key safety information.

Compound Identification and Properties

Cyclopentene oxide, also known as 1,2-epoxycyclopentane or 6-Oxabicyclo[3.1.0]hexane, is a colorless to faintly yellow liquid characterized by a strained three-membered epoxide ring fused to a five-membered carbocyclic ring.^{[1][2][3][4]} This structural feature makes it susceptible to ring-opening reactions with a variety of nucleophiles, rendering it a valuable building block for synthesizing functionalized cyclopentane derivatives.^[1]

Table 1: Chemical Identifiers for **Cyclopentene Oxide**

Identifier	Value	Source(s)
CAS Number	285-67-6	[2] [4] [5] [6] [7]
Molecular Formula	C ₅ H ₈ O	[2] [4] [5] [6] [7]
Molecular Weight	84.12 g/mol	[2] [5] [6] [7]
EC Number	206-005-6	[2] [4]
Beilstein/REAXYS	102495	[2] [8]
Synonyms	1,2-Epoxycyclopentane, 6-Oxabicyclo[3.1.0]hexane, Cyclopentane oxide, Cyclopentene epoxide	[2] [4] [5]
InChI Key	GJEZBVHHZQAEDB-UHFFFAOYSA-N	[2] [7]
SMILES	C1CC2OC2C1	[2] [7]

Table 2: Physical and Chemical Properties of **Cyclopentene Oxide**

Property	Value	Source(s)
Appearance	Clear, colorless to very faintly yellow liquid	[3][4][8]
Form	Liquid	[2][4]
Boiling Point	102 °C at 760 mmHg	[2][3][4][7]
Melting Point	136-137 °C	[7][8]
Density	0.964 g/mL at 25 °C	[2][7][9]
Refractive Index (n _{20/D})	1.434	[2][7]
Solubility	Immiscible with water; Soluble in organic solvents	[1][8][10]
Vapor Pressure	39.63 mmHg at 25 °C (estimated)	

Table 3: Safety and Handling Information

Parameter	Value	Source(s)
Signal Word	Danger	[2][3][11]
Hazard Classifications	Flammable Liquid 2; Skin Irritant 2; Eye Irritant 2; STOT SE 3	[2][3][12]
Hazard Statements	H225: Highly flammable liquid and vapor H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2][11][12]
Flash Point	10 °C (50 °F) - closed cup	[2][3][4]
Storage Temperature	2-8°C, Refrigerator/flammables	[2][4][8][13]

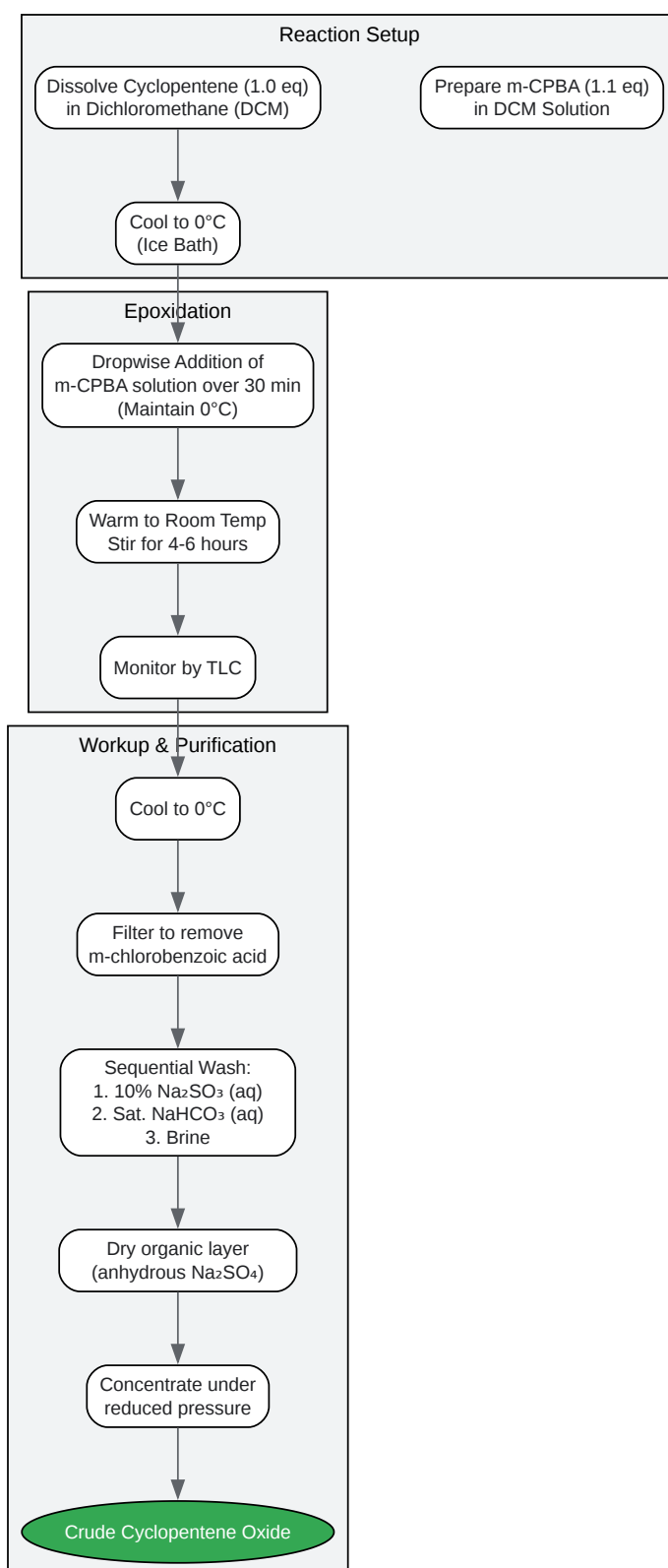
Experimental Protocols

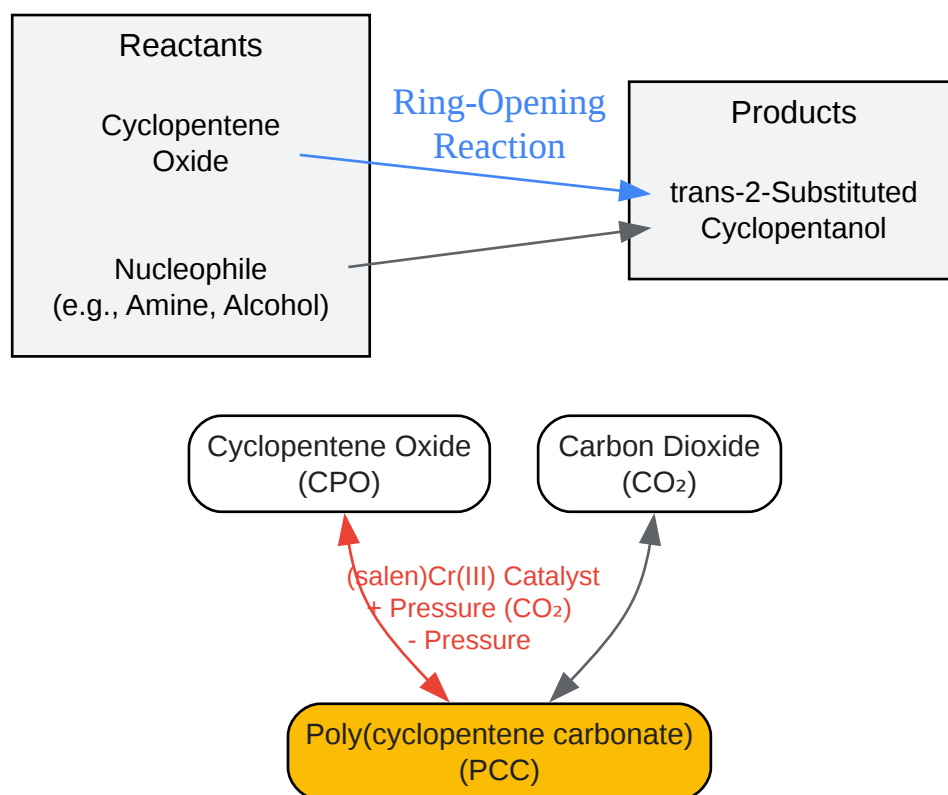
Cyclopentene oxide is primarily synthesized via the epoxidation of cyclopentene and serves as a precursor for various functionalized molecules through ring-opening reactions.

A common and reliable laboratory method for synthesizing **cyclopentene oxide** is the epoxidation of cyclopentene using meta-chloroperoxybenzoic acid (m-CPBA).^[14]

Protocol: Epoxidation of Cyclopentene with m-CPBA^[14]

- **Preparation:** In a round-bottom flask equipped with a magnetic stir bar, dissolve cyclopentene (1.0 equivalent) in dichloromethane (DCM). Cool the flask in an ice bath to 0 °C.
- **Reagent Addition:** In a separate flask, dissolve m-CPBA (1.1 equivalents) in DCM. Add this m-CPBA solution dropwise to the cooled cyclopentene solution over approximately 30 minutes, ensuring the reaction temperature is maintained at 0 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and continue stirring for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) to confirm the complete consumption of cyclopentene.
- **Workup:** Upon completion, cool the mixture back to 0 °C. Filter the reaction mixture to remove the precipitated by-product, m-chlorobenzoic acid.
- **Washing:** Transfer the filtrate to a separatory funnel and wash sequentially with a 10% aqueous sodium sulfite solution, a saturated aqueous sodium bicarbonate solution, and finally with brine.
- **Drying and Concentration:** Dry the separated organic layer over anhydrous sodium sulfate. Filter off the drying agent and concentrate the solution under reduced pressure to yield crude **cyclopentene oxide**. The product can often be used in subsequent steps without further purification.





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